

Decanal: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Decanal

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Decanal, an organic compound with the chemical formula $C_{10}H_{20}O$, is a saturated fatty aldehyde that plays a significant role in various scientific and industrial fields.^[1] Its distinct citrus-like aroma has led to its widespread use in the fragrance and flavor industries.^{[2][3]} Beyond its sensory properties, **decanal** serves as a crucial intermediate in organic synthesis and exhibits notable biological activities, making it a compound of interest for researchers in chemistry, biology, and medicine. This guide provides an in-depth overview of **decanal**, covering its chemical identity, physicochemical properties, synthesis, analytical methods, and biological relevance.

Chemical Identity and Synonyms

The standardized nomenclature and identification numbers for **decanal** are essential for accurate scientific communication and data retrieval.

Identifier	Value
IUPAC Name	decanal
CAS Number	112-31-2
Molecular Formula	C ₁₀ H ₂₀ O
Synonyms	Caprinaldehyde, Decyl aldehyde, n-Decyl aldehyde, Aldehyde C-10[2][4][5]

Physicochemical Properties

A thorough understanding of **decanal**'s physical and chemical properties is fundamental for its application in experimental and industrial settings.

Property	Value	Source
Molar Mass	156.27 g/mol	[2][6]
Appearance	Colorless to light yellow liquid	[1][2]
Density	0.83 g/mL at 20 °C	[1][2]
Boiling Point	207-209 °C	[1][2]
Melting Point	-5 to -4 °C	[2][7]
Refractive Index	n _{20/D} 1.426 - 1.430	[2]
Water Solubility (Predicted)	0.0077 g/L	[4]
logP (Predicted)	3.43 - 4.44	[4]

Synthesis and Analysis

Synthesis of Decanal

Decanal can be synthesized through the oxidation of its corresponding alcohol, decanol. A general laboratory procedure involves the use of an oxidizing agent to convert the primary alcohol to an aldehyde.

Experimental Protocol: Oxidation of Decanol to **Decanal**

- **Reaction Setup:** A solution of decanol in a suitable organic solvent (e.g., dichloromethane) is prepared in a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere.
- **Oxidizing Agent Addition:** An oxidizing agent, such as pyridinium chlorochromate (PCC) or a Swern oxidation system, is slowly added to the decanol solution while maintaining a controlled temperature, typically at 0 °C to room temperature.
- **Reaction Monitoring:** The progress of the reaction is monitored by techniques like thin-layer chromatography (TLC) or gas chromatography (GC) to determine the consumption of the starting material and the formation of the product.
- **Work-up:** Upon completion, the reaction mixture is quenched, and the crude product is extracted with an organic solvent. The organic layers are combined, washed with brine, and dried over an anhydrous salt (e.g., sodium sulfate).
- **Purification:** The solvent is removed under reduced pressure, and the resulting crude **decanal** is purified by flash column chromatography on silica gel to yield the pure product.

Analysis of Decanal by Gas Chromatography (GC)

Gas chromatography is a powerful analytical technique for the separation, identification, and quantification of volatile compounds like **decanal**.

Experimental Protocol: GC Analysis of **Decanal**

- **Sample Preparation:** A dilute solution of the **decanal** sample is prepared in a volatile solvent, such as hexane or ethyl acetate. For solid or semi-solid matrices, a solvent extraction may be necessary.
- **Instrumentation:** A gas chromatograph equipped with a flame ionization detector (FID) or a mass spectrometer (MS) is used. The GC is fitted with a capillary column suitable for separating aldehydes (e.g., a non-polar or medium-polarity column).
- **GC Conditions:**

- **Injector Temperature:** Set to a temperature that ensures rapid vaporization of the sample without degradation.
- **Oven Temperature Program:** An initial oven temperature is held for a short period, followed by a temperature ramp to a final temperature to ensure the separation of all components.
- **Carrier Gas:** An inert gas, typically helium or nitrogen, is used as the mobile phase at a constant flow rate.
- **Detector Temperature:** The detector is maintained at a high temperature to prevent condensation of the eluting compounds.
- **Data Analysis:** The retention time of the peak corresponding to **decanal** is used for qualitative identification by comparing it to a standard. The area under the peak is proportional to the concentration of **decanal** in the sample and is used for quantitative analysis.

Biological Activity and Applications

Decanal exhibits a range of biological activities and has found applications in various fields, including the food, fragrance, and pharmaceutical industries.

Antimicrobial and Antifungal Activity

Decanal has demonstrated inhibitory and bactericidal effects against various microorganisms. [8][9] It can disrupt the integrity of bacterial cell membranes, leading to the leakage of essential intracellular components.[9] Furthermore, studies have shown that **decanal** can inhibit the mycelial growth and spore germination of certain fungi, such as *Aspergillus flavus*, by damaging the cell wall and membrane, reducing total lipid content, and inhibiting respiratory metabolism.[10]

Flavor and Fragrance

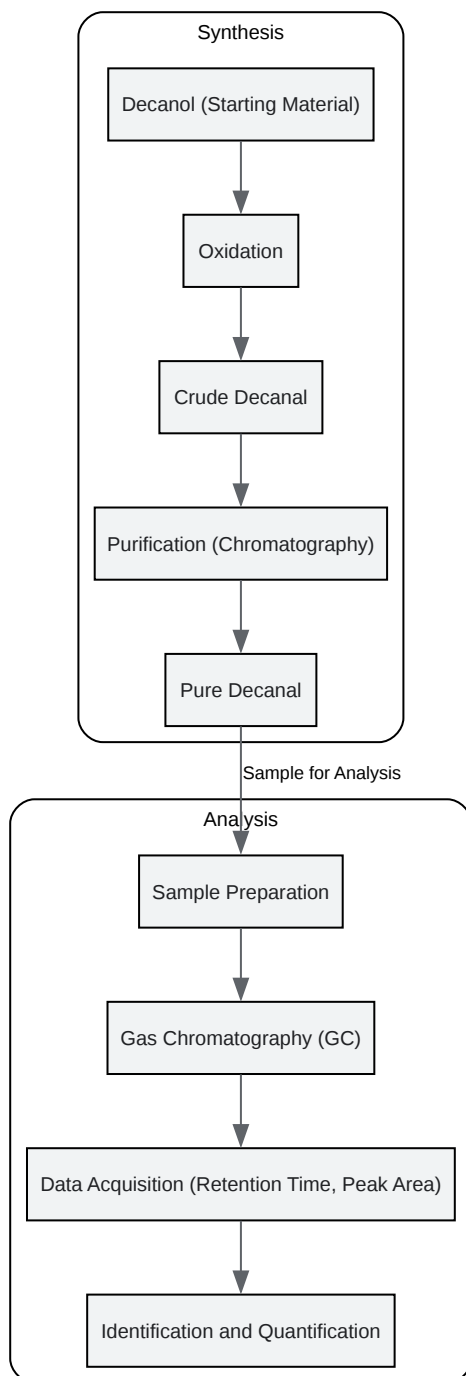
As a key component of citrus essential oils, **decanal** is widely used as a flavoring agent in the food industry and as a fragrance in cosmetics, perfumes, and other personal care products.[1][3]

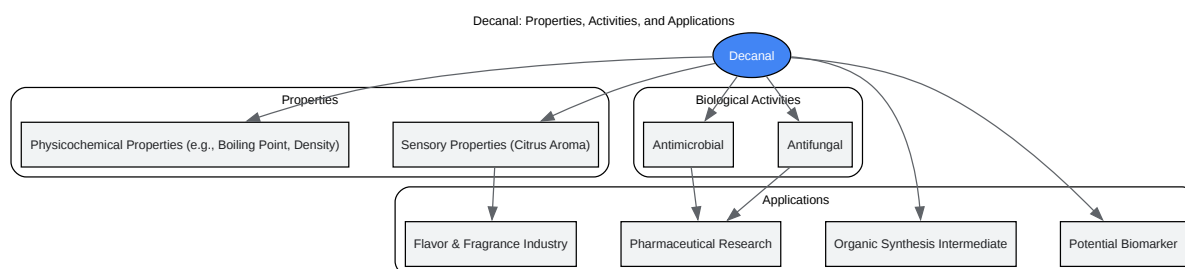
Role in Drug Development and as a Biomarker

Decanal serves as an important intermediate in the synthesis of other chemical compounds, including pharmaceuticals.^[2] Its presence in biological systems has also been investigated, and it has been associated with certain diseases, suggesting its potential as a biomarker for the consumption of specific foods or for certain health conditions.^{[4][11]}

Diagrams

Experimental Workflow for Decanal Synthesis and Analysis





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